

Technical Support Center: K-Ar and $^{40}\text{Ar}/^{39}\text{Ar}$ Dating

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Potassium K-40

Cat. No.: B079907

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing challenges related to excess argon in Potassium-Argon (K-Ar) and Argon-Argon ($^{40}\text{Ar}/^{39}\text{Ar}$) dating experiments.

Frequently Asked Questions (FAQs)

Q1: What is excess argon ($^{40}\text{Ar}_\text{E}$) and how does it affect K-Ar dating?

A1: Excess argon ($^{40}\text{Ar}_\text{E}$) refers to any ^{40}Ar in a mineral or rock that is not derived from the in-situ radioactive decay of ^{40}K or from atmospheric contamination.^{[1][2]} Its presence leads to an overestimation of the radiogenic argon ($^{40}\text{Ar}^*$), resulting in a calculated K-Ar age that is older than the true age of the sample.^[1] This is a significant challenge because the conventional K-Ar dating method has no built-in mechanism to reliably detect its presence.^[1]

Q2: What are the common sources of excess argon?

A2: Excess argon can be incorporated into minerals through several mechanisms:

- **Mantle-Derived Argon:** Magmas can carry argon from the Earth's mantle, which then gets trapped in minerals as they crystallize.^{[2][3]} This is a common source of excess argon in volcanic rocks.^{[2][3]}

- Inherited Argon from Xenoliths/Xenocrysts: During magma ascent, fragments of older rock (xenoliths) or individual crystals (xenocrysts) can be incorporated.[1][4] These older materials may contain radiogenic argon, which can be released and incorporated into the newly forming minerals, or the xenocrysts themselves can be inadvertently analyzed.
- Fluid and Melt Inclusions: Tiny bubbles of fluid or melt trapped within a crystal during its growth can contain high concentrations of non-radiogenic ^{40}Ar . [3][5][6]
- Argon Migration: Argon can migrate through the crust and be incorporated into minerals during metamorphic events or through hydrothermal fluid circulation. [2][5][7]

Q3: Which minerals are particularly susceptible to excess argon?

A3: While any mineral can potentially contain excess argon, some are more prone to it than others. Minerals with low potassium content are particularly susceptible because even a small amount of excess argon can significantly impact the calculated age. [6] Examples of minerals where excess argon has been documented include:

- Olivine[3]
- Pyroxene[2][3]
- Plagioclase[2][3]
- Hornblende[2][7]
- Biotite[2]
- Quartz[2]
- Beryl[2]

Q4: How can I detect the presence of excess argon in my samples?

A4: The $^{40}\text{Ar}/^{39}\text{Ar}$ dating method, a refinement of the K-Ar technique, offers several ways to detect excess argon:

- **Isochron Analysis:** By plotting $^{40}\text{Ar}/^{36}\text{Ar}$ against $^{39}\text{Ar}/^{36}\text{Ar}$ for multiple aliquots of a sample (or for different minerals from the same rock), a straight line (isochron) should form. The intercept of this line with the y-axis reveals the initial $^{40}\text{Ar}/^{36}\text{Ar}$ ratio. If this ratio is significantly higher than the atmospheric value of approximately 298.56, it indicates the presence of excess argon.[8]
- **Step-Heating Analysis:** This technique involves progressively heating the sample in a vacuum and analyzing the argon released at each temperature step. Excess argon is often held in different sites within a mineral's crystal lattice compared to radiogenic argon and may be released at different temperatures.[2][7] A "saddle-shaped" or "U-shaped" age spectrum, where the apparent ages are high at low and high temperatures and lower in the intermediate steps, can be indicative of excess argon.[5][8]

Q5: What is the difference between the K-Ar and $^{40}\text{Ar}/^{39}\text{Ar}$ dating methods regarding excess argon?

A5: The primary difference lies in the analytical approach and the ability to diagnose and potentially correct for excess argon.

Feature	K-Ar Dating	$^{40}\text{Ar}/^{39}\text{Ar}$ Dating
Potassium Measurement	Separate analysis of a different sample aliquot (e.g., flame photometry).[5]	Indirectly measured by converting ^{39}K to ^{39}Ar via neutron irradiation.[9]
Excess Argon Detection	No reliable internal check.[1]	Can be detected using isochron and step-heating methods.[5]
Correction for Excess Argon	Not possible with a single analysis.	Isochron analysis can provide a more accurate age by accounting for the initial non-atmospheric argon component.
Sample Requirement	Requires two separate sample aliquots.[8]	A single aliquot is sufficient for both age and potassium determination.[9]

Troubleshooting Guide

Problem: The calculated K-Ar or $^{40}\text{Ar}/^{39}\text{Ar}$ age is significantly older than geologically expected.

Possible Cause	Recommended Action
Presence of Excess Argon ($^{40}\text{Ar}_\text{E}$)	1. Re-analyze the sample using the $^{40}\text{Ar}/^{39}\text{Ar}$ step-heating method to check for anomalous age spectra (e.g., saddle-shaped).2. Perform a $^{40}\text{Ar}/^{39}\text{Ar}$ isochron analysis to determine the initial $^{40}\text{Ar}/^{36}\text{Ar}$ ratio. An intercept significantly above the atmospheric value confirms excess argon.
Contamination with Older Crystals (Xenocrysts)	1. Carefully re-examine the mineral separates under a microscope for any foreign or altered grains.2. If possible, analyze single crystals to avoid averaging the ages of different populations.
Incomplete Degassing of Pre-existing Argon	This is a form of inherited argon. Use the $^{40}\text{Ar}/^{39}\text{Ar}$ isochron method to attempt to determine the age of the crystallization event, independent of the inherited component.

Experimental Protocols

Protocol 1: $^{40}\text{Ar}/^{39}\text{Ar}$ Isochron Analysis to Detect Excess Argon

Objective: To determine the initial $^{40}\text{Ar}/^{36}\text{Ar}$ ratio of a sample to identify the presence of excess argon.

Methodology:

- **Sample Preparation:** Select multiple cogenetic mineral separates or whole-rock aliquots from the same geological unit.

- Irradiation: Irradiate the samples in a nuclear reactor along with a standard of known age (e.g., Fish Canyon Tuff sanidine) to convert a portion of the ^{39}K to ^{39}Ar .^[9]
- Mass Spectrometry: Analyze the isotopic composition of argon gas released from each sample aliquot using a noble gas mass spectrometer. This can be done through total fusion of each aliquot.
- Data Analysis:
 - For each aliquot, measure the $^{40}\text{Ar}/^{36}\text{Ar}$ and $^{39}\text{Ar}/^{36}\text{Ar}$ ratios.
 - Correct the measured ratios for atmospheric argon contributions.
 - Plot $^{40}\text{Ar}/^{36}\text{Ar}$ on the y-axis versus $^{39}\text{Ar}/^{36}\text{Ar}$ on the x-axis.
 - Perform a linear regression on the data points.
- Interpretation:
 - The age of the sample is calculated from the slope of the isochron.
 - The initial $^{40}\text{Ar}/^{36}\text{Ar}$ ratio is determined by the y-intercept. A value significantly greater than the atmospheric ratio of ~298.56 indicates the presence of excess argon.

Protocol 2: $^{40}\text{Ar}/^{39}\text{Ar}$ Step-Heating Analysis

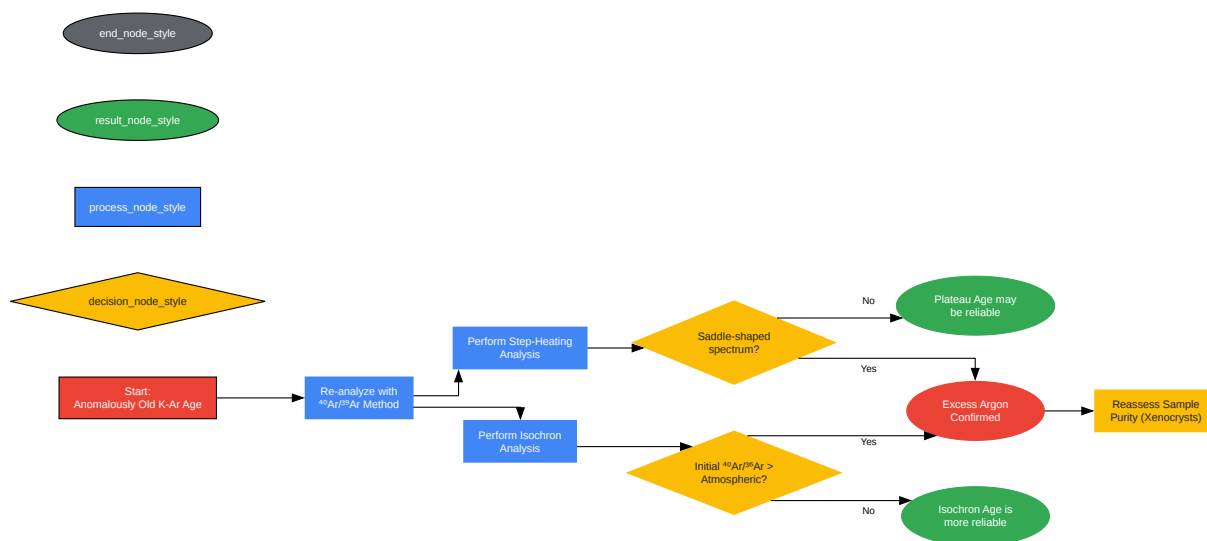
Objective: To investigate the distribution of argon within a mineral and identify the potential presence of excess argon.

Methodology:

- Sample Preparation and Irradiation: Prepare and irradiate a single mineral separate or whole-rock sample as described in Protocol 1.
- Stepwise Heating: Place the irradiated sample in a high-vacuum furnace connected to a mass spectrometer. Heat the sample in a series of increasing temperature steps.

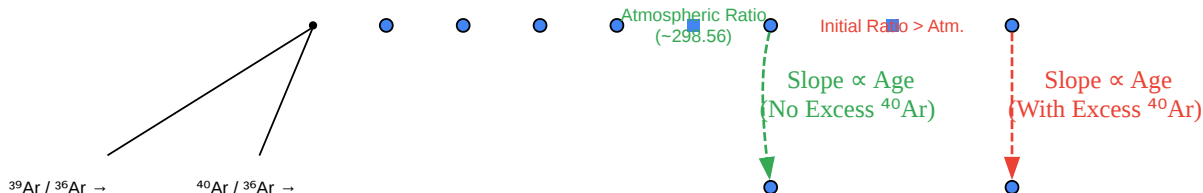
- Gas Analysis: At each temperature step, the released argon gas is purified and its isotopic composition (^{36}Ar , ^{37}Ar , ^{38}Ar , ^{39}Ar , ^{40}Ar) is analyzed by the mass spectrometer.
- Age Calculation: An apparent age is calculated for each temperature step based on the measured $^{40}\text{Ar}/^{39}\text{Ar}$ ratio (where ^{40}Ar is the radiogenic argon).
- Data Visualization: Plot the apparent age of each step against the cumulative percentage of ^{39}Ar released. This creates an "age spectrum."
- Interpretation:
 - A flat "plateau" where several consecutive steps yield statistically identical ages is often interpreted as the crystallization or cooling age of the mineral.
 - A "saddle-shaped" or "U-shaped" spectrum, with older apparent ages at the low and high-temperature steps, can indicate excess argon being released from different sites within the mineral.[8]

Visualizations



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Caption: Troubleshooting workflow for anomalously old K-Ar ages.



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Caption: Conceptual diagram of a $^{40}\text{Ar}/^{39}\text{Ar}$ isochron plot.

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References

- 1. Argon Geochronology Methods [geoinfo.nmt.edu]
- 2. Potassium-Argon and Argon-Argon Dating of Crustal Rocks and the Problem of Excess Argon | The Institute for Creation Research [icr.org]
- 3. "Excess Argon": The "Achilles' Heel" of Potassium-Argon and Argon-Argon "Dating" of Volcanic Rocks | The Institute for Creation Research [icr.org]
- 4. CD013: K-Ar dating of modern rocks. [talkorigins.org]
- 5. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 6. researchgate.net [researchgate.net]
- 7. Potassium-Argon and Argon-Argon Dating of Crustal Rocks and the Problem of Excess Argon | The Institute for Creation Research [icr.org]
- 8. 6 The K-Ar system [ucl.ac.uk]
- 9. Argon–argon dating - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Technical Support Center: K-Ar and $^{40}\text{Ar}/^{39}\text{Ar}$ Dating]. BenchChem, [2025]. [Online PDF]. Available at:

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